

# An In-Depth Technical Guide to the Structure and Glycosidic Linkage of Maltose

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## Compound of Interest

Compound Name: **Maltose**

Cat. No.: **B1330868**

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**Abstract:** **Maltose**, a fundamental disaccharide, plays a significant role in biochemistry and various industrial processes. Comprising two  $\alpha$ -D-glucose units, its structure is defined by a characteristic  $\alpha$ -1,4-glycosidic bond. This guide provides a comprehensive examination of the molecular architecture of **maltose**, its physicochemical properties, and the key chemical reactions it undergoes. Furthermore, it presents detailed experimental protocols for the structural elucidation of **maltose** using X-ray crystallography and Nuclear Magnetic Resonance (NMR) spectroscopy, methodologies crucial for researchers in carbohydrate chemistry, biochemistry, and drug development.

## Molecular Structure of Maltose

**Maltose**, also known as malt sugar, is a disaccharide with the chemical formula  $C_{12}H_{22}O_{11}$ .<sup>[1]</sup> <sup>[2]</sup> It is formed from the condensation of two  $\alpha$ -D-glucose monosaccharide units.<sup>[2]</sup><sup>[3]</sup> This linkage is a covalent bond known as a glycosidic bond, which is formed in a dehydration reaction that eliminates one molecule of water.<sup>[1]</sup><sup>[4]</sup>

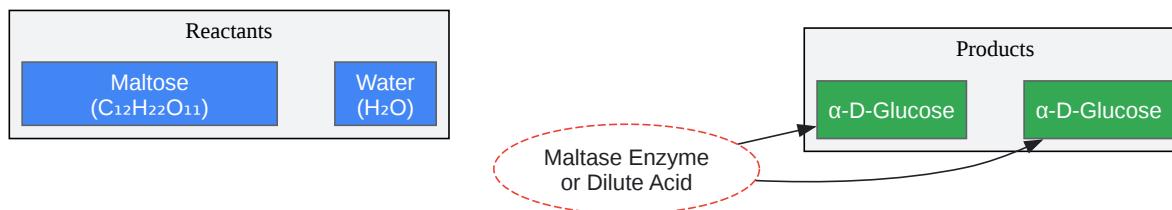
## The $\alpha$ -1,4-Glycosidic Bond

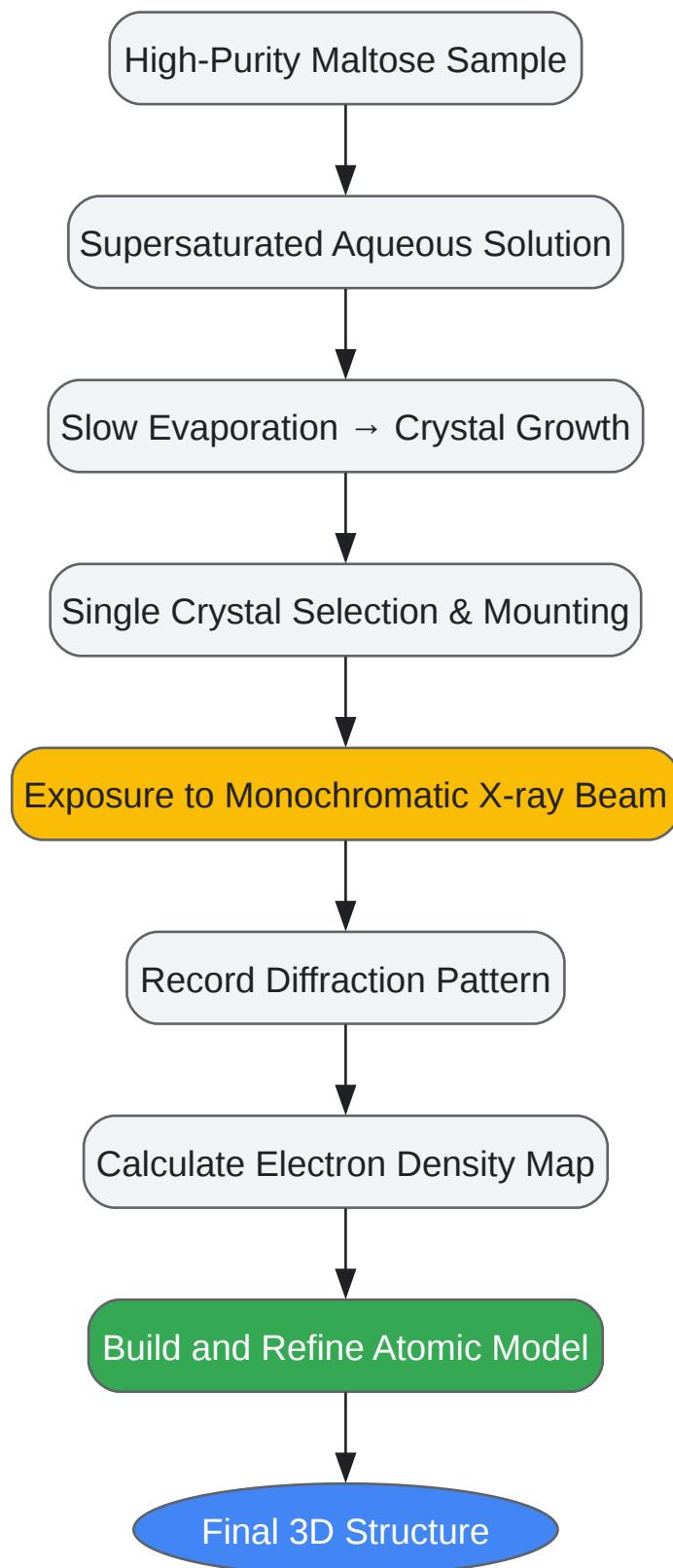
The defining feature of **maltose**'s structure is the  $\alpha$ -1,4-glycosidic linkage that connects the two glucose residues.<sup>[3]</sup><sup>[5]</sup> This nomenclature specifies:

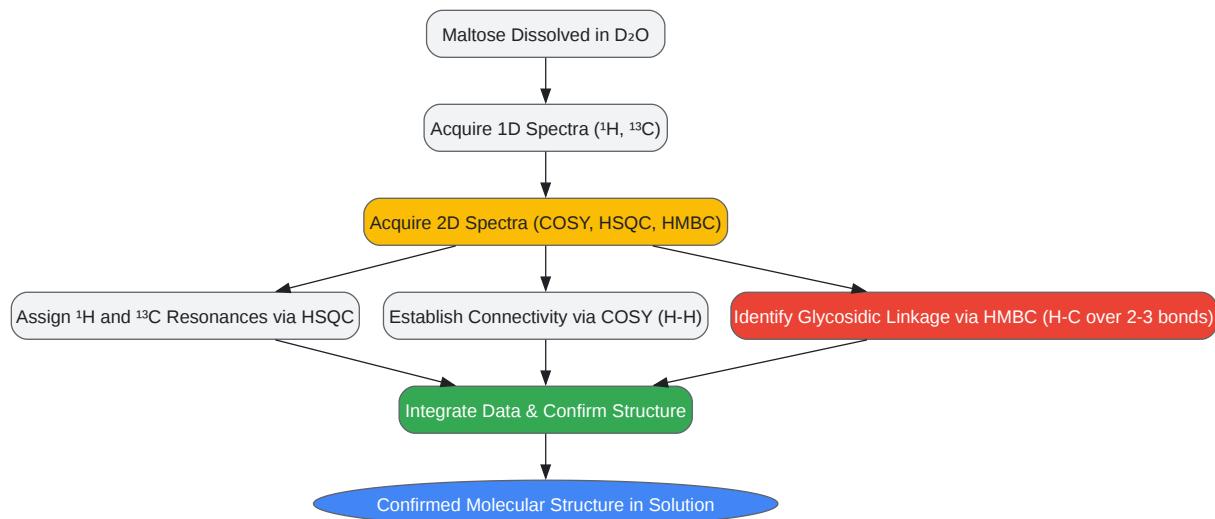
- $\alpha$  (alpha): The hydroxyl group on the anomeric carbon (C1) of the first glucose molecule was oriented in the alpha position (pointing downwards in a standard Haworth projection) before forming the bond.<sup>[4]</sup><sup>[6]</sup>

- 1,4: The bond connects the anomeric carbon (C1) of the first glucose unit to the fourth carbon (C4) of the second glucose unit.[5][6]

The formation of this bond locks the first glucose residue in its  $\alpha$ -anomeric form. However, the second glucose unit retains a free anomeric carbon at its C1 position. This structural feature is responsible for many of **maltose**'s chemical properties.







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- To cite this document: BenchChem. [An In-Depth Technical Guide to the Structure and Glycosidic Linkage of Maltose]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1330868#maltose-structure-and-glycosidic-bond]

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